

An In-depth Technical Guide to 2-Methyleicosane (CAS: 1560-84-5)

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Compound of Interest

Compound Name: 2-Methyleicosane

Cat. No.: B074224

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Methyleicosane** (CAS number 1560-84-5), a branched-chain alkane with emerging significance in various scientific domains. This document collates its fundamental chemical and physical properties, spectroscopic data, and discusses its natural occurrence and potential applications, particularly as a biomarker and a semiochemical. While detailed experimental protocols for its synthesis are not extensively documented in publicly available literature, this guide outlines general synthetic strategies and provides a conceptual framework for its analytical determination, primarily through gas chromatography-mass spectrometry (GC-MS). This guide is intended to serve as a foundational resource for researchers and professionals in chemistry, biology, and drug development who are interested in the properties and applications of long-chain branched alkanes.

Chemical and Physical Properties

2-Methyleicosane is a saturated hydrocarbon characterized by a twenty-carbon chain with a methyl group at the second position.^[1] Its fundamental properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C21H44	[2][3]
Molecular Weight	296.57 g/mol	[2][4][5]
CAS Number	1560-84-5	[2][3][4]
IUPAC Name	2-Methyleicosane	[2][3]
Density	0.8±0.1 g/cm ³	[6]
Boiling Point	341.1±5.0 °C at 760 mmHg	[6]
Flash Point	125.9±10.8 °C	[6]
LogP	11.73	[6]
Vapor Pressure	0.0±0.4 mmHg at 25°C	[6]
Index of Refraction	1.442	[6]

Spectroscopic Data

The structural elucidation of **2-Methyleicosane** relies heavily on spectroscopic techniques, primarily Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Spectroscopic Data	Description	Source
Mass Spectrum	The electron ionization (EI) mass spectrum is a key identifier, with characteristic fragmentation patterns for a 2-methyl branched alkane.[2]	[2][5]
^{13}C NMR	Spectral data is available for the structural confirmation of the carbon skeleton.	[5]
Kovats Retention Index	Standard non-polar: 2064, 2064, 2065.3. Semi-standard non-polar: 2062.8, 2062.8, 2063, 2064, 2060.5, 2063.1, 2064. Standard polar: 2061.7.	[5]

Synthesis and Experimental Protocols

Detailed, peer-reviewed synthetic procedures specifically for **2-Methyleicosane** are not readily available in the chemical literature. However, its synthesis can be conceptually approached through established organic chemistry methodologies for forming carbon-carbon bonds and introducing methyl branches.

A plausible synthetic approach would involve a Grignard reaction, a common method for creating new carbon-carbon bonds.[7] This would entail the reaction of a long-chain alkyl magnesium halide (e.g., nonadecyl magnesium bromide) with a small electrophile like acetaldehyde, followed by dehydration of the resulting secondary alcohol.

Conceptual Experimental Workflow: Synthesis via Grignard Reaction

Caption: Conceptual workflow for the synthesis of **2-Methyleicosane** via a Grignard reaction.

Biological Significance and Applications

Branched alkanes, including **2-Methyleicosane**, are found in nature and have several biological roles and applications in scientific research.

- **Natural Occurrence:** **2-Methyleicosane** has been identified as a component of the cuticular waxes of plants and insects, where it contributes to a protective hydrophobic layer.[8]
- **Semiochemical:** It has been investigated as a semiochemical, specifically a pheromone, in various insect species, playing a role in chemical communication.[8]
- **Analytical Standard:** Due to its stability and defined structure, **2-Methyleicosane** is used as an analytical reference material, particularly in the petroleum industry and for environmental analysis.[9]
- **Biomarker:** In geology, long-chain branched alkanes can serve as biomarkers, providing insights into paleoenvironmental conditions and the source of organic matter in ancient sediments.[8]

While direct studies on the pharmacological or toxicological effects of purified **2-Methyleicosane** are limited, the broader class of long-chain alkanes is generally considered to have low toxicity. However, as with any chemical, appropriate safety precautions should be taken during handling.

Analytical Methodology

The primary analytical technique for the identification and quantification of **2-Methyleicosane** is Gas Chromatography-Mass Spectrometry (GC-MS).

Typical GC-MS Workflow for Identification

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